

Application Note: Solid-Phase Extraction for N-Nitrososarcosine Cleanup

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Compound of Interest

Compound Name: *N*-Nitrososarcosine

Cat. No.: B015531

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Introduction

N-Nitrososarcosine (NSAR) is a nitrosamine compound of significant concern due to its classification as a probable human carcinogen.[1] Its presence as an impurity in various consumer products, including tobacco and certain pharmaceuticals, necessitates sensitive and robust analytical methods for its detection and quantification. Effective sample preparation is critical to remove matrix interferences and concentrate the analyte prior to instrumental analysis, thereby ensuring accurate and reliable results. Solid-phase extraction (SPE) has emerged as a widely adopted technique for the cleanup of N-nitrosamines from complex matrices. This application note provides a detailed protocol for the solid-phase extraction of **N-Nitrososarcosine**, leveraging a supported liquid extraction (SLE) methodology, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Protocols

This section details the methodology for the cleanup of **N-Nitrososarcosine** from a given sample matrix using a supported liquid extraction (SLE) approach, which is a type of solid-phase extraction.

Materials and Reagents:

- **N-Nitrososarcosine** (NSAR) analytical standard

- **N-Nitrososarcosine-d3 (NSAR-d3)** internal standard
- Formic acid (≥98%)
- Deionized water
- Ethyl formate
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium formate
- Supported Liquid Extraction (Diatomaceous Earth) cartridges
- Nitrogen gas supply for evaporation

Equipment:

- Analytical balance
- Vortex mixer
- Centrifuge
- SPE manifold
- Sample concentrator/evaporator
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Accurately weigh 2 grams of the homogenized sample into a 50 mL polypropylene tube.

- Spike the sample with an appropriate amount of **N-Nitrososarcosine**-d3 (NSAR-d3) internal standard solution.[\[2\]](#)[\[3\]](#)
- Add 25 mL of 2% aqueous formic acid to the sample tube.[\[2\]](#)[\[3\]](#)
- Agitate the sample for 45 minutes using a mechanical shaker.[\[2\]](#)[\[4\]](#)
- Centrifuge the sample to pellet solid material.
- Solid-Phase Extraction (SLE) Cleanup:
 - Load 10 mL of the supernatant from the previous step onto a supported liquid extraction (SLE) cartridge (diatomaceous earth).[\[3\]](#)[\[5\]](#)
 - Allow the sample to absorb into the sorbent for at least 5 minutes.
 - Elute the **N-Nitrososarcosine** from the cartridge with two 20 mL aliquots of ethyl formate.[\[2\]](#)[\[3\]](#)
 - Collect the eluate in a clean collection tube.
- Eluate Concentration and Reconstitution:
 - Evaporate the collected eluate to dryness under a gentle stream of nitrogen at 50 °C.[\[2\]](#)[\[3\]](#)
 - Reconstitute the dried residue in 1 mL of the mobile phase (e.g., 5 mM ammonium formate and 0.1% formic acid in 95/5 water/acetonitrile) for LC-MS/MS analysis.[\[2\]](#)[\[3\]](#)
- LC-MS/MS Analysis:
 - Analyze the reconstituted sample using a validated LC-MS/MS method for the detection and quantification of **N-Nitrososarcosine**.
 - A Hydrophilic Interaction Liquid Chromatography (HILIC) column can be effective for retaining the polar **N-Nitrososarcosine**.[\[2\]](#)

Data Presentation

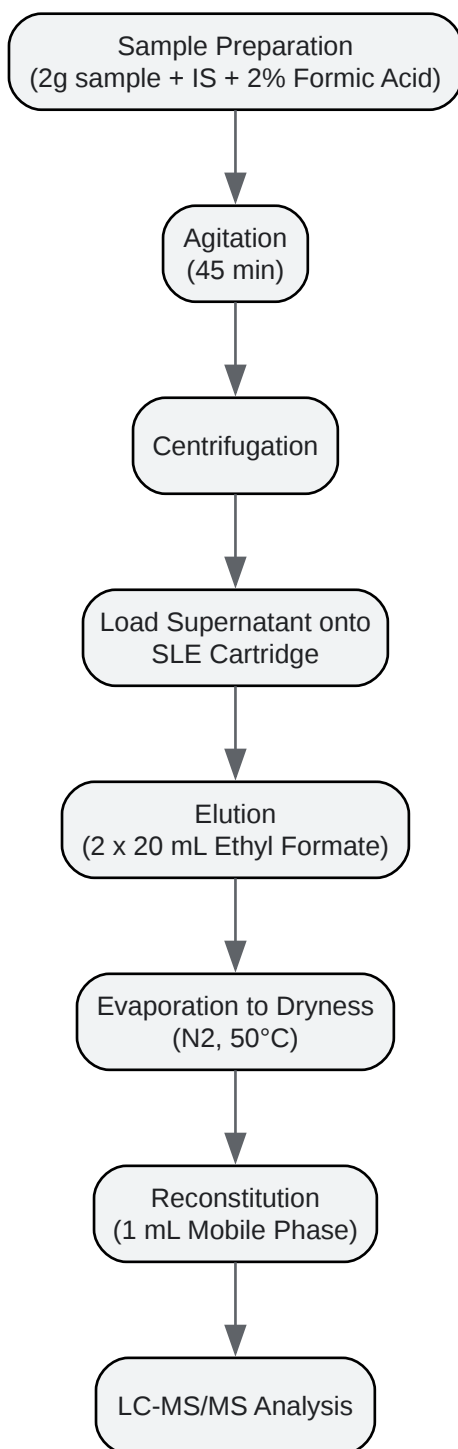
The following table summarizes the quantitative data for the analysis of **N-Nitrososarcosine** using the described methodology.

Parameter	Value	Reference
**Linearity (R ²) **	≥ 0.999	[4] [6]
Concentration Range	3–2000 ng/mL	[4] [6]
Limit of Detection (LOD)	27.3 ng/g	[4] [6]
Limit of Quantification (LOQ)	91.0 ng/g	[4] [6]
Precision (RSD%)	7.94%	[4] [6]

Note: Specific recovery data for **N-Nitrososarcosine** using this exact SPE method was not explicitly available in a tabulated format in the searched literature. However, methods for other nitrosamines using SPE show recoveries generally ranging from 70% to 130%.[\[7\]](#)

Visualizations

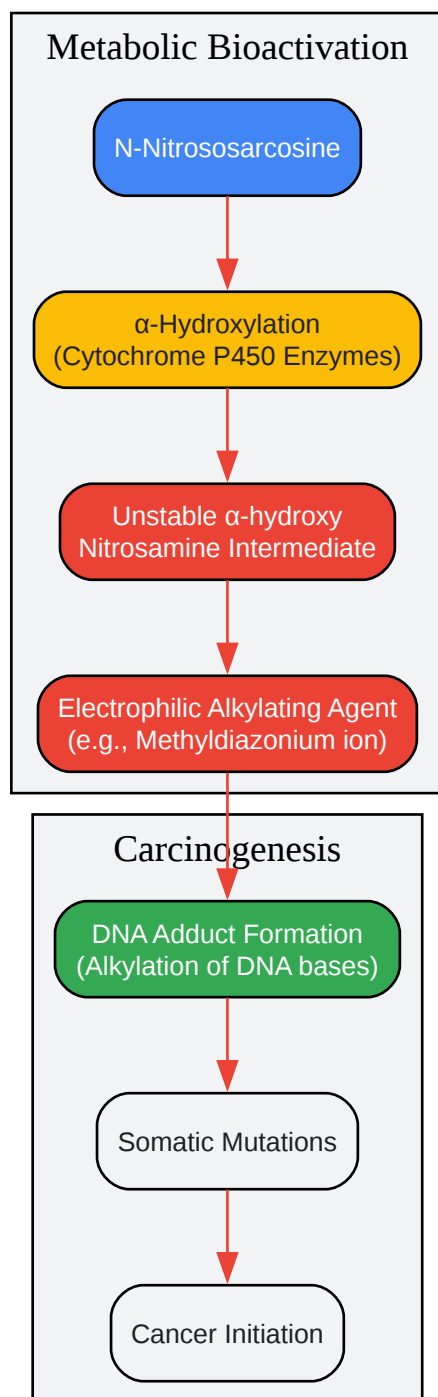
Experimental Workflow for **N-Nitrososarcosine** Cleanup



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Caption: Experimental workflow for the solid-phase extraction cleanup of **N-Nitrososarcosine**.

General Carcinogenic Pathway of N-Nitroso Compounds



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Caption: General metabolic activation pathway for N-nitroso compounds leading to carcinogenesis.

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